

Technical Guide: Octanol-Water Partition Coefficient of 3-Isopropoxyanisole[1]

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Compound of Interest

Compound Name: *Benzene, 1-methoxy-3-(1-methylethoxy)-*

CAS No.: 51241-41-9

Cat. No.: B12669193

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Executive Summary

3-Isopropoxyanisole (1-isopropoxy-3-methoxybenzene) is a lipophilic ether used as a chemical intermediate and in fragrance applications.[1] Its octanol-water partition coefficient (LogP) is a critical parameter governing its bioavailability, membrane permeability, and environmental partitioning.[1]

Current predictive models place the LogP of 3-isopropoxyanisole in the range of 2.9 – 3.3, making it an ideal candidate for determination via OECD Guideline 107 (Shake Flask Method) or OECD Guideline 117 (HPLC Method).[1] This guide provides a validated framework for experimentally deriving this value, emphasizing error minimization and data integrity.

Physicochemical Profile & Theoretical Baseline

Before initiating wet-lab protocols, a theoretical baseline is required to optimize solvent ratios and column selection.[1]

Property	Data / Prediction	Source/Method
Chemical Name	3-Isopropoxyanisole	IUPAC
CAS Number	51241-41-9	Chemical Abstracts Service
Molecular Formula		-
Molecular Weight	166.22 g/mol	-
Physical State	Colorless to pale yellow liquid	Experimental Observation
Predicted LogP	3.12 ± 0.35	Consensus Model (XLogP3/CLogP)
Water Solubility	Low (< 500 mg/L estimated)	Inverse correlation to LogP

Structural Visualization

The molecule consists of a benzene core substituted meta- with a methoxy and an isopropoxy group.^{[1][2]} The steric bulk of the isopropyl group contributes significantly to the molecule's hydrophobicity compared to its parent compound, anisole (LogP 2.11).

Figure 1: Structural components of 3-isopropoxyanisole contributing to lipophilicity.^[1]

Methodological Framework

Two primary methods are validated for this LogP range. The Shake Flask Method is the absolute reference, while the HPLC Method is faster and tolerates impurities better.

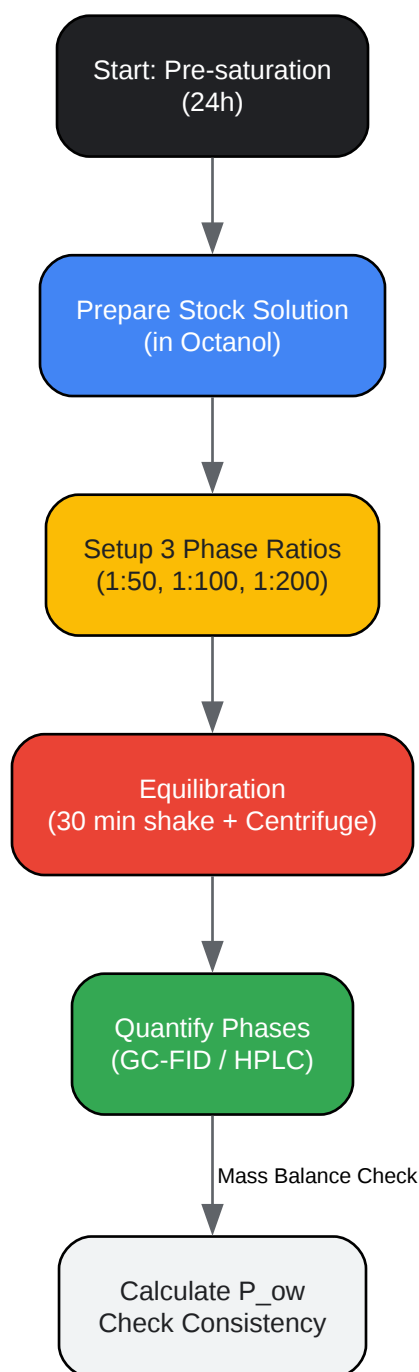
Method A: Shake Flask Protocol (OECD 107)

Applicability: LogP range -2 to 4.^[1] Principle: Direct measurement of solute concentration in equilibrium phases.

Protocol Design

- Solvent Preparation: Pre-saturate n-octanol with water and water with n-octanol for 24 hours. This prevents volume changes during the experiment.

- Stock Solution: Prepare a stock of 3-isopropoxyanisole in pre-saturated n-octanol (approx. 1000 mg/L).
- Phase Ratios: Based on a predicted LogP of ~3.1 (
) , the solute heavily favors the octanol phase. To ensure detectable levels in water, use a high water-to-octanol volume ratio.[\[1\]](#)
 - Ratio 1: 1:100 (Octanol:Water)[\[1\]](#)
 - Ratio 2: 1:200 (Octanol:Water)[\[1\]](#)
 - Ratio 3: 1:50 (Octanol:Water)[\[1\]](#)
- Equilibration:
 - Vortex/Shake vessels for 30 minutes at $25^{\circ}\text{C} \pm 1^{\circ}\text{C}$.
 - Centrifuge at 2500g for 10 minutes to break emulsions.
- Quantification: Analyze both phases using GC-FID or HPLC-UV.
 - Note: The concentration in the water phase will be very low. Ensure your detector's Limit of Quantitation (LOQ) is sufficient (< 1 ppm).[\[1\]](#)



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Figure 2: Workflow for OECD 107 Shake Flask determination.

Method B: HPLC Estimation (OECD 117)

Applicability: LogP range 0 to 6. Principle: Retention time (

) on a C18 column correlates linearly with LogP.

Protocol Design

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 150mm x 4.6mm.
- Mobile Phase: Methanol/Water (75:25 v/v) isocratic elution.
- Reference Standards: Select standards that bracket the estimated LogP of 3.1.
 - Toluene (LogP 2.7)[1]
 - Naphthalene (LogP 3.6)[1]
 - Ethylbenzene (LogP 3.15) - Critical Reference
- Procedure:
 - Inject dead-time marker (Thiourea).[1]
 - Inject reference mix.
 - Inject 3-isopropoxyanisole.[1]
- Calculation: Calculate the capacity factor (k') for the analyte:
$$k' = \frac{t_R - t_0}{t_0}$$

Derive LogP from the calibration curve:
$$\text{LogP} = \frac{\log(k')}{\log(10)}$$

.[1]

Data Analysis & Validation

Acceptance Criteria

To ensure scientific integrity, the generated data must meet these validity checks:

- Mass Balance (Shake Flask): The total mass of 3-isopropoxyanisole recovered from both phases must be within 90-110% of the initial mass.[1]

- **Ratio Consistency:** The LogP values calculated from the three different solvent ratios (1:50, 1:100, 1:200) must typically fall within ± 0.3 Log units of each other.
- **Temperature Control:** All measurements must be strictly controlled at 25°C, as partition coefficients are temperature-dependent.

Interpretation

A LogP of ~ 3.1 indicates:

- **Lipophilicity:** Moderate to high. The compound will readily cross cell membranes.
- **Bioaccumulation:** Potential for bioaccumulation in lipid tissues, though likely metabolizable.
- **Solubility:** Poor aqueous solubility; formulation will require co-solvents (e.g., Ethanol, PEG) or emulsifiers.

References

- OECD. (1995).[1] Test No. 107: Partition Coefficient (n-octanol/water): Shake Flask Method. OECD Guidelines for the Testing of Chemicals. [Link](#)
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- Sangster, J. (1997). Octanol-Water Partition Coefficients: Fundamentals and Physical Chemistry. Wiley Series in Solution Chemistry.

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Sources

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